

Mepiquat Chloride Versus Paclobutrazol: A Comparative Study on Ornamental Plants

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Compound of Interest

Compound Name: Mepiquat

Cat. No.: B094548

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Two Essential Plant Growth Regulators

The precise control of plant growth and development is paramount in the production of high-quality ornamental plants. **Mepiquat** chloride and paclobutrazol are two of the most widely utilized plant growth regulators (PGRs) that aid in achieving desired plant architecture, enhancing aesthetic value, and improving production efficiency. Both compounds are inhibitors of gibberellin biosynthesis, a crucial hormone for stem elongation. However, they act on different points of the biosynthesis pathway, leading to variations in their potency and effects on different plant species. This guide provides a comprehensive comparison of **mepiquat** chloride and paclobutrazol, supported by experimental data, to assist researchers and professionals in making informed decisions for their specific applications.

Mechanism of Action: Targeting Gibberellin Biosynthesis at Different Stages

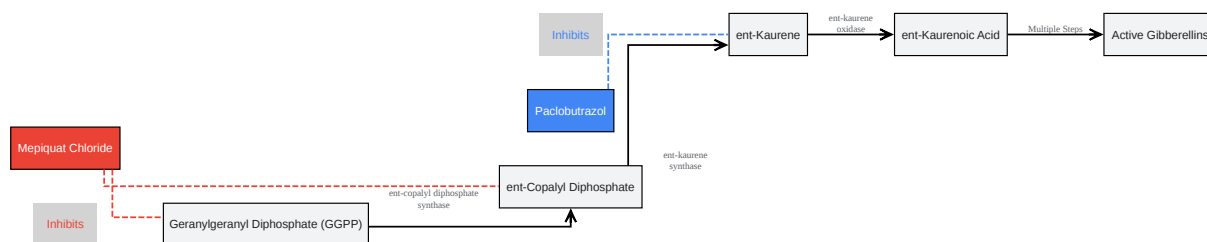
Mepiquat chloride and paclobutrazol both function by inhibiting the production of gibberellins (GAs), which are key hormones responsible for cell elongation and division.^[1] A reduction in active GAs results in a more compact plant stature.^[1]

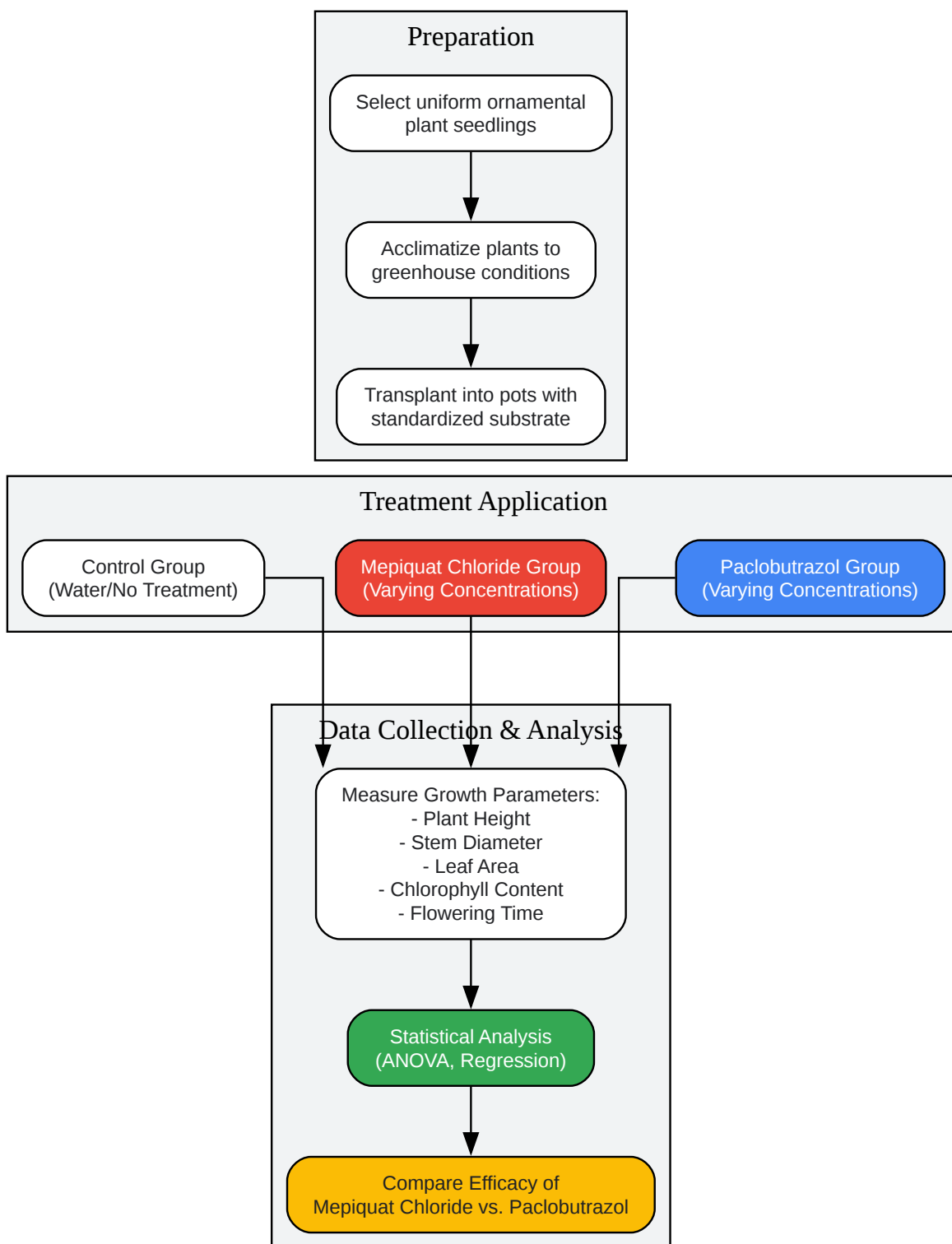
Mepiquat Chloride, an onium-type compound, acts on the early stages of the gibberellin biosynthesis pathway. It primarily inhibits the enzymes ent-copalyl diphosphate synthase and

ent-kaurene synthase, which are critical for the formation of ent-kaurene, a precursor to gibberellins.[1]

Paclobutrazol, a triazole compound, intervenes at a later stage in the pathway. It specifically inhibits the cytochrome P450 monooxygenase, ent-kaurene oxidase, which is responsible for the oxidation of ent-kaurene to ent-kaurenoic acid.[1] By blocking this step, paclobutrazol effectively halts the downstream production of active gibberellins.

The distinct points of inhibition are illustrated in the following diagram:





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References

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